

bifenazate residue definition sum bifenazate bifenazate-diazene

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Compound Focus: Bifenazate

CAS No.: 149877-41-8

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Analytical Methodologies for Accurate Quantification

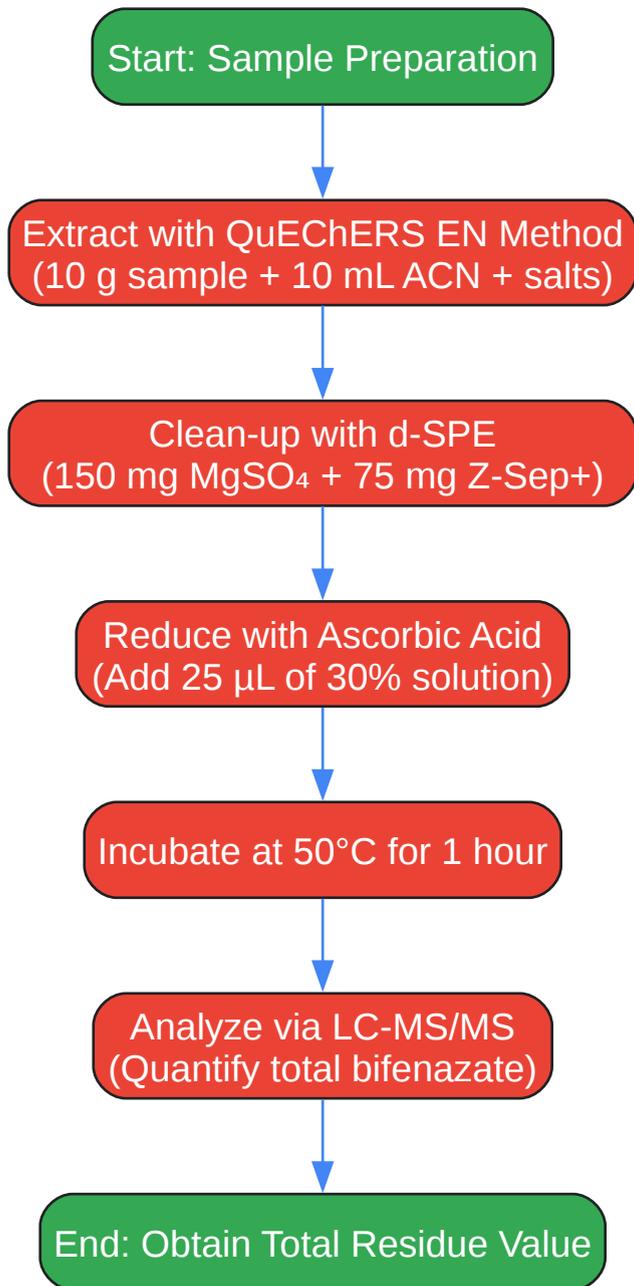
Accurate analysis requires strategies to control the interconversion during sample preparation. The table below summarizes two effective approaches.

- **Method 1: Reduction Method (Measuring Total Residues)** - This method converts all **bifenazate-diazene** to **bifenazate**, allowing for the quantification of the **total residue** [1].
- **Method 2: Oxidation-Assisted Method (Measuring Individual Residues)** - This method uses an oxidant to neutralize reducing agents in the sample matrix, enabling the **separate detection** of both **bifenazate** and **bifenazate-diazene** [2] [3].

Method Feature	Reduction Method (Total Residues)	Oxidation-Assisted Method (Individual Residues)
Core Principle	Converts bifenazate-diazene to bifenazate using a reductant [1].	Prevents interconversion using an oxidant to create a "neutral" condition [2].
Analyte Measured	Sum of bifenazate and bifenazate-diazene (as bifenazate).	Bifenazate and bifenazate-diazene separately and concurrently.
Key Reagent	Ascorbic acid [1].	Ferric chloride (FeCl ₃) [2].

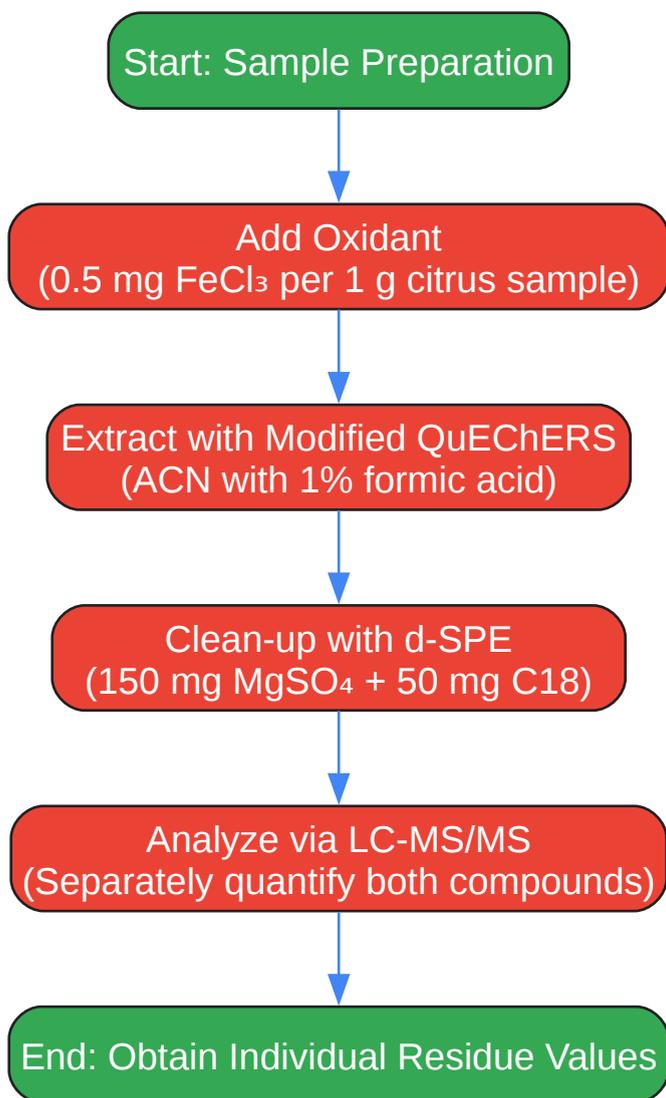
Method Feature	Reduction Method (Total Residues)	Oxidation-Assisted Method (Individual Residues)
Optimal d-SPE Sorbent	Z-Sep+ (demonstrated lowest matrix effect) [1].	Standard QuEChERS sorbents (e.g., C18) [2].
Best Suited For	Dietary risk assessment and compliance with MRLs defined for the sum of compounds.	Dissipation studies, metabolic fate, and advanced environmental analysis.

The following workflow diagrams illustrate the key steps for each protocol.



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Diagram 1: Workflow for the Reduction Method (Total Residues)



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Diagram 2: Workflow for the Oxidation-Assisted Method (Individual Residues)

Method Validation and Performance Data

Both methods have been rigorously validated. The tables below present key performance metrics, demonstrating their reliability for regulatory and research applications.

Table 1: Validation Parameters for the Reduction Method (Total Residues) in Agricultural Products [1]

Parameter	Brown Rice	Mandarin	Pepper
Average Recovery (%)	102.8	96.9	97.4
Precision (% RSD)	4.3	4.8	5.7
Linearity (R ²)	> 0.999	> 0.999	> 0.999
Matrix Effect (%)	-14.9	9.7	20.8

Table 2: Validation Parameters for the Oxidation-Assisted Method (Individual Residues) in Citrus [2]

Parameter	Bifenazate (Whole Citrus)	Bifenazate-Diazene (Whole Citrus)	Bifenazate (Citrus Flesh)	Bifenazate-Diazene (Citrus Flesh)
Average Recovery (%)	93	95	92	96
Precision (% RSD)	5	5	5	5
LOQ (mg/kg)	0.01	0.01	0.01	0.01

Background on Bifenazate and Regulatory Context

- **Mode of Action:** **Bifenazate** is a carbazate acaricide. Its mode of action was initially unclear, with some studies suggesting it acts as a synergist for the GABA-gated chloride channel [4]. However, it is now classified by the Insecticide Resistance Action Committee (IRAC) as a **mitochondrial electron transport inhibitor (Complex III)** [2].
- **Regulatory Importance:** Due to the high and comparable acaricidal activity of both the parent compound and its metabolite, regulations define the residue for compliance with MRLs as the **combined total** of **bifenazate** and **bifenazate-diazene** [2] [1]. The European Union, for instance, has recently revised MRLs for **bifenazate**, underscoring the need for robust analytical methods [5].

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